

3-chloro-N,N-dimethylpropan-1-amine CAS number 109-54-6

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Compound of Interest

Compound Name: 3-chloro-N,N-dimethylpropan-1-amine

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An In-Depth Technical Guide to **3-chloro-N,N-dimethylpropan-1-amine** (CAS: 109-54-6)

Authored by a Senior Application Scientist

Foreword: **3-chloro-N,N-dimethylpropan-1-amine** is a bifunctional molecule of significant interest in the realms of pharmaceutical and chemical synthesis. Its structure, possessing both a nucleophilic tertiary amine and a reactive alkyl chloride, renders it a versatile building block for introducing the dimethylaminopropyl moiety—a common structural motif in numerous biologically active compounds. This guide provides an in-depth exploration of its properties, synthesis, applications, and handling, tailored for researchers, scientists, and professionals in drug development.

Core Compound Identity and Physicochemical Properties

3-chloro-N,N-dimethylpropan-1-amine, also known by synonyms such as N-(3-chloropropyl)dimethylamine and dimethylaminopropyl chloride, is a crucial intermediate in organic synthesis.^{[1][2]} It is typically a colorless to pale yellow liquid with a distinct amine-like odor.^[3] The hydrochloride salt of this compound is also commonly utilized in various applications.^{[4][5]}

Chemical Structure

Below is the two-dimensional structure of **3-chloro-N,N-dimethylpropan-1-amine**.

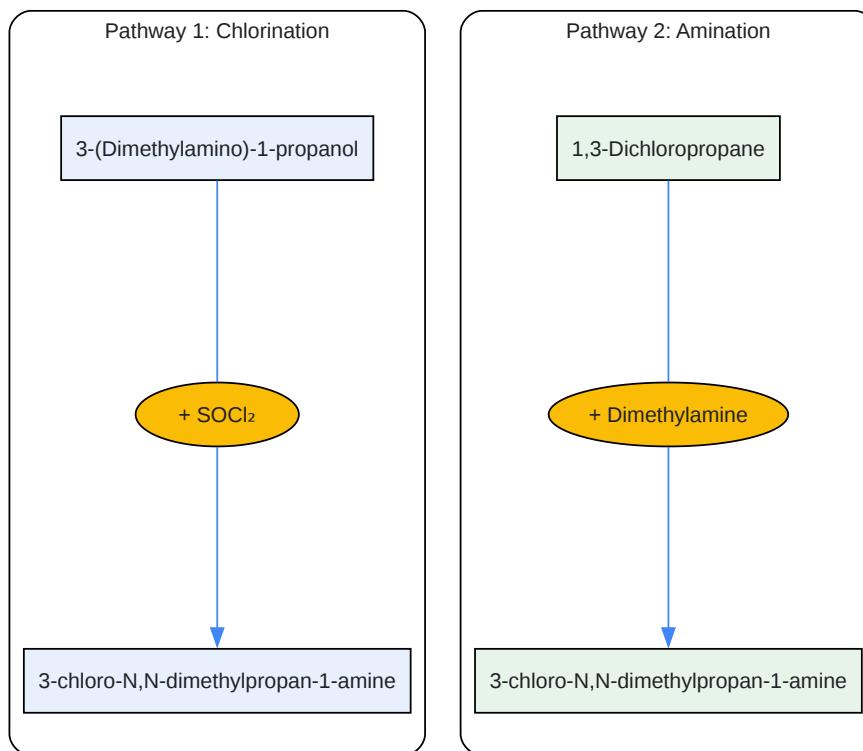


Figure 2. Major Synthetic Pathways

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Caption: Figure 2. Major Synthetic Pathways

Protocol: Liberation of the Free Amine from its Hydrochloride Salt

In many commercial settings, the more stable hydrochloride salt is the starting material. The free amine required for subsequent reactions is obtained by neutralization with a base. This protocol is a self-validating system where the phase separation provides a clear indication of product formation.

Objective: To synthesize **3-chloro-N,N-dimethylpropan-1-amine** from its hydrochloride salt.

Materials:

- 3-(Dimethylamino)propyl chloride hydrochloride (1.0 eq.)
- Sodium hydroxide (NaOH), solid flakes (1.0-1.1 eq.)
- Deionized water
- 500 mL two-neck round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle with temperature controller
- Separatory funnel

Step-by-Step Methodology:

- Prepare Base Solution: Carefully dissolve solid NaOH (42.1 g, 1.05 mol) in water (142.1 g). This process is highly exothermic; allow the solution to cool to approximately 30°C. [6][7]2. Reaction Setup: In the two-neck flask, charge the 3-(dimethylamino)propyl chloride hydrochloride (104 g, 0.658 mol) and the prepared aqueous NaOH solution. [6][7]3. Reaction Execution: Heat the mixture to 45°C with continuous stirring. Maintain this temperature for 2 hours to ensure complete neutralization. [6][7]4. Workup and Isolation: After 2 hours, cool the reaction mixture to room temperature. The organic product, being less dense and poorly soluble in the aqueous basic solution, will form a separate layer. [4]5. Separation: Transfer the mixture to a separatory funnel and allow the layers to fully separate. Collect the upper organic layer, which is the crude **3-chloro-N,N-dimethylpropan-1-amine**. [6][7]A reported yield for this procedure is approximately 91%. [6][7]6. Purification (Optional): For applications requiring high purity, the product can be distilled under reduced pressure to prevent decomposition. [1]

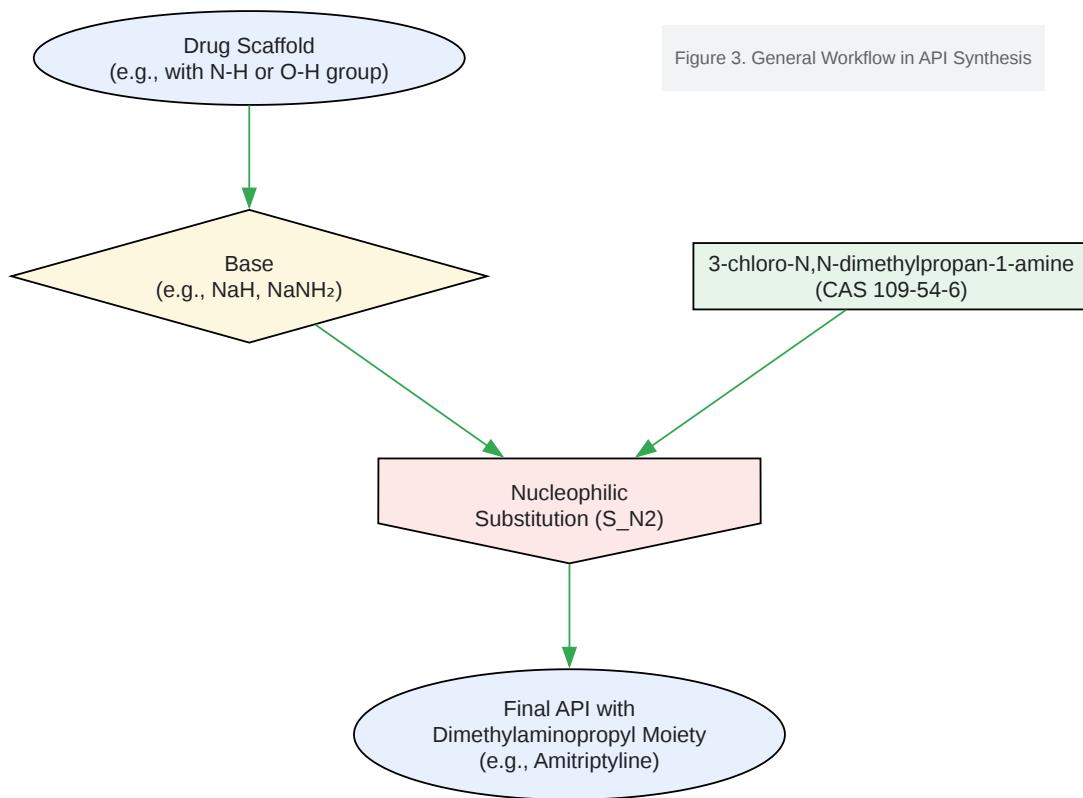
Utility in Drug Development and Chemical Synthesis

The primary utility of **3-chloro-N,N-dimethylpropan-1-amine** is as a key intermediate for introducing the dimethylaminopropyl side chain, a pharmacologically significant moiety found in numerous active pharmaceutical ingredients (APIs). [1][4][6]

Role as a Pharmaceutical Building Block

This compound is a precursor in the synthesis of several important drugs across different therapeutic classes: [4][5][8]* Antipsychotics: Chlorpromazine

- Antidepressants: Amitriptyline, Imipramine, Doxepin
- Antihistamines: Promethazine
- Selective Serotonin Reuptake Inhibitors (SSRIs): Dapoxetine [4] The synthetic strategy typically involves a nucleophilic substitution reaction where a deprotonated nitrogen or oxygen atom on the core drug scaffold attacks the primary carbon of the **3-chloro-N,N-dimethylpropan-1-amine**, displacing the chloride leaving group. [4]



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Caption: Figure 3. General Workflow in API Synthesis

Beyond pharmaceuticals, it serves as an intermediate for quaternary ammonium compounds, which are used as surfactants, biocides, and phase-transfer catalysts. [1]

Safety, Handling, and Storage

Due to its reactivity and toxicity, strict adherence to safety protocols is mandatory when handling **3-chloro-N,N-dimethylpropan-1-amine**.

Hazard Identification

The compound is classified as toxic and corrosive. Key hazards include:

- Toxicity: Harmful if swallowed, inhaled, or in contact with skin. [1][2]* Corrosivity: Causes severe skin burns and eye damage. [2][9]* Irritation: Acts as a strong irritant to the skin, eyes, and respiratory tract. [1] Acute exposure can lead to coughing, shortness of breath, and dermatitis. [1]

Safe Handling and Personal Protective Equipment (PPE)

- Ventilation: All handling must be performed in a well-ventilated area, preferably within a chemical fume hood. [1]* Personal Protective Equipment: Wear appropriate PPE at all times, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Protective clothing to prevent skin contact.
 - Chemical splash goggles and a face shield for eye and face protection. [1][10]* Hygiene: Wash hands and exposed skin thoroughly after handling. [10] Do not eat, drink, or smoke in the work area. [10]

Storage and Stability

- Conditions: Store in a cool, dry, well-ventilated area. [1] Long-term storage is recommended at temperatures below -15°C to maintain stability. [9]* Container: Keep the container tightly sealed to prevent moisture ingress and evaporation. [1][10] The compound is air-sensitive and should be stored under an inert atmosphere (e.g., Argon). [1]* Incompatibilities: Store

away from strong oxidizing agents, acids, and moisture, as these can promote hazardous reactions or decomposition. [1]

Analytical Characterization

Quality control and characterization of **3-chloro-N,N-dimethylpropan-1-amine** are essential to ensure its suitability for synthesis. Standard analytical techniques employed include:

- Gas Chromatography-Mass Spectrometry (GC-MS): To confirm identity, purity, and quantify any impurities. [2]*
- Infrared (IR) Spectroscopy: To verify the presence of key functional groups. [2]*
- Nuclear Magnetic Resonance (NMR) Spectroscopy: For detailed structural elucidation.

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